

Personal protective equipment for handling 2-Fluoro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-4-hydroxybenzaldehyde

Cat. No.: B1296990

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Essential Safety and Handling Guide for 2-Fluoro-4-hydroxybenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoro-4-hydroxybenzaldehyde** (CAS No: 348-27-6). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Hazard Information

- Chemical Name: **2-Fluoro-4-hydroxybenzaldehyde**
- Molecular Formula: C₇H₅FO₂
- Molecular Weight: 140.11 g/mol
- Appearance: Cream or pink to gray powder[1]
- Hazards:
 - Causes skin irritation (H315)[2][3]
 - Causes serious eye irritation (H319)[2][3]
 - May cause respiratory irritation (H335)[2][3][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure. The following table summarizes the required equipment.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or chemical goggles.	Must conform to EN166 (EU) or be NIOSH (US) approved. [4] [5]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves for integrity before each use. [5]
Protective clothing (e.g., lab coat, chemical-resistant apron).	To prevent skin contact. [4] [5]	
Respiratory	Not required for small quantities in well-ventilated areas.	For situations with potential for dust or aerosol generation, a NIOSH-approved N95 (or equivalent) particulate respirator is recommended. For large-scale operations or emergencies, a self-contained breathing apparatus (SCBA) may be necessary. [5]

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If the person feels unwell, seek medical attention.[4][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[6][7] If skin irritation occurs, seek medical advice.[4] Contaminated clothing should be removed and washed before reuse.[4]
Eye Contact	Rinse cautiously with water for several minutes. [4][6] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[4][6] If eye irritation persists, get medical attention.[6]
Ingestion	Clean the mouth with water and then drink plenty of water.[6][8] Seek medical attention if symptoms occur.[6][8]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

Step-by-Step Handling Protocol

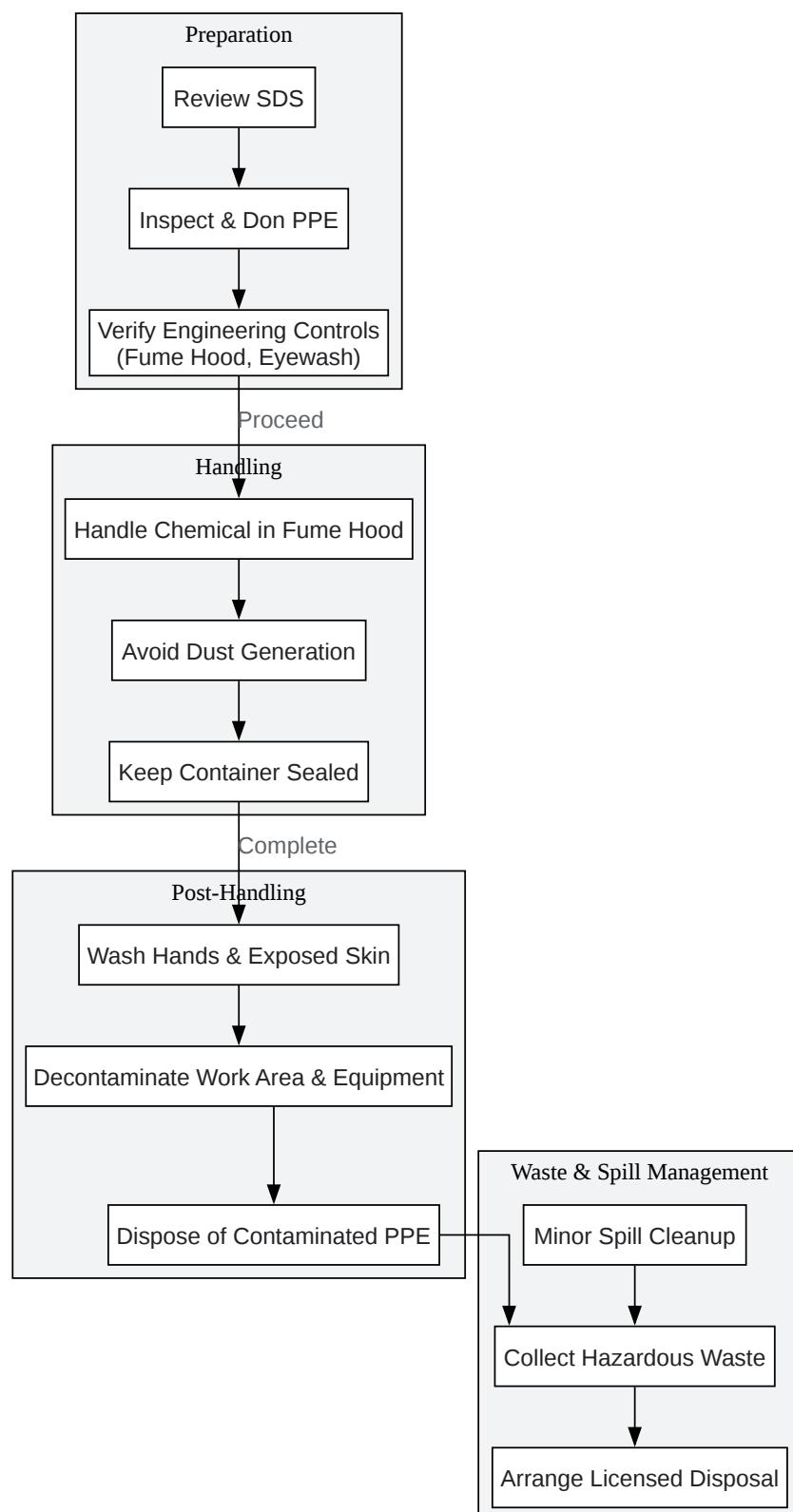
- Engineering Controls: Always handle **2-Fluoro-4-hydroxybenzaldehyde** in a well-ventilated area, preferably within a certified chemical fume hood.[5] Ensure that eyewash stations and safety showers are readily accessible.[5][6]
- Pre-Handling: Before starting work, ensure all necessary PPE is available and in good condition. Review the Safety Data Sheet (SDS).
- During Handling: Avoid generating dust.[4] Do not eat, drink, or smoke in the handling area. [4] Keep the container tightly closed when not in use.[4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4] Clean the work area and decontaminate any equipment used. Dispose of contaminated disposable PPE as hazardous waste.[5]

- Storage: Store the chemical in a cool, dry, and well-ventilated place.[3][4] Keep the container tightly sealed.[3][4]

Spill and Waste Disposal Plan

- Minor Spills: For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[4] The spill area should then be washed with large amounts of water.[4]
- Waste Classification: Waste containing **2-Fluoro-4-hydroxybenzaldehyde** should be treated as hazardous waste.
- Disposal of Unused Product: Unused and non-recyclable **2-Fluoro-4-hydroxybenzaldehyde** must be collected for disposal by a licensed waste disposal company.[5] Do not dispose of it down the drain.[5]
- Container Disposal: Empty containers should be handled as the product itself and disposed of through an approved waste disposal plant.

Experimental Workflow

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